Critical Safety Information Regarding "MS8535"

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Compound of Interest

Compound Name:	*MS8535*
Cat. No.:	*B12372420*

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Immediate action required: Positive identification of the substance "**MS8535**" is necessary before any handling or disposal can be safely conducted.

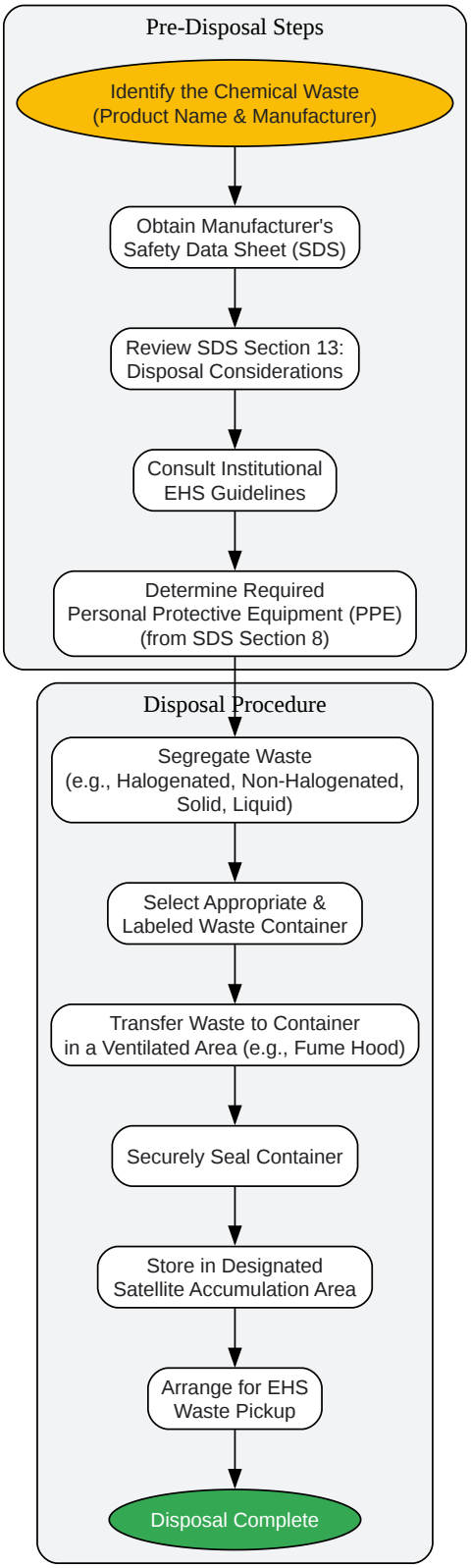
Extensive searches for a substance uniquely identified as "**MS8535**" have not yielded a definitive chemical profile. The designation "8535" appears in various product codes from different manufacturers, each with distinct chemical properties and associated hazards. Providing a generic disposal protocol without precise identification would be unsafe and could result in hazardous waste violations or dangerous chemical reactions.

To ensure the safety of all laboratory personnel and maintain regulatory compliance, it is imperative to obtain the Safety Data Sheet (SDS) for the specific product you are using. The SDS is provided by the manufacturer and contains critical information regarding the chemical's composition, hazards, handling, storage, and disposal.

General Procedure for Chemical Waste Disposal

Once you have obtained the specific SDS for your substance, the following general workflow can be adapted to align with the manufacturer's instructions and your institution's environmental health and safety (EHS) protocols.

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Caption: General workflow for laboratory chemical waste disposal.

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Locating Disposal Information on a Safety Data Sheet (SDS)

The SDS is a standardized document with 16 sections. The most critical sections for waste disposal are:

Section Number	Section Title	Description of Content
2	Hazard(s) Identification	Provides an overview of the substance's hazards (e.g., flammability, toxicity), which will inform disposal requirements.
7	Handling and Storage	Details safe handling practices that should be followed during waste accumulation and storage.
8	Exposure Controls/Personal Protection	Specifies the necessary personal protective equipment (PPE), such as gloves, eye protection, and respiratory protection, required for safe handling.
13	Disposal Considerations	This is the primary section for disposal information. It describes appropriate disposal containers and methods and provides guidance on recycling or reclamation. It will also note any specific federal, state, or local regulations.

Actionable Steps for Safe Disposal:

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- Identify the Manufacturer: Locate the manufacturer's name on the product's original container or in your procurement records.
- Obtain the SDS:
  - Visit the manufacturer's website; they are legally required to provide the SDS for their products.
  - Check your institution's chemical inventory and safety management system, which should have a repository of SDSs for all chemicals on-site.
- Consult Your EHS Department: Before proceeding, always consult with your institution's Environmental Health and Safety department. They will provide specific guidance on waste stream compatibility, container labeling, and pickup schedules that are unique to your facility.

By following these procedures, you will ensure that the disposal of your specific chemical substance is handled in a manner that is safe, compliant, and environmentally responsible.

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Contact our Ph.D. Support Team for a compatibility check

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